

Application Notes and Protocols for Preparing M1002 Stock Solutions

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Compound of Interest

Compound Name: M1002

Cat. No.: B1675830

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Introduction

M1002 is a potent and specific agonist of the hypoxia-inducible factor-2 (HIF-2), a key transcription factor involved in cellular adaptation to low oxygen conditions.[1] It enhances the expression of HIF-2 target genes and exhibits synergistic effects when used in combination with prolyl-hydroxylase domain (PHD) inhibitors.[1] These characteristics make **M1002** a valuable tool for research in areas such as oncology, ischemia, and other hypoxia-related pathologies. Accurate and consistent preparation of **M1002** stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **M1002** stock solutions.

Data Presentation

A summary of the key quantitative data for **M1002** is presented in the table below for easy reference.

Property	Value
Molecular Weight	394.30 g/mol
Formula	C ₁₅ H ₈ F ₆ N ₂ O ₂ S
Appearance	White to off-white solid
Solubility (in vitro)	DMF: 50 mg/mL (126.81 mM) with ultrasonic DMSO: 50 mg/mL (126.81 mM) with ultrasonic, warming, and heat to 60°C[1]
Storage of Powder	-20°C for 3 years[1]
Storage of Stock Solution	-80°C for 6 months-20°C for 1 month[1]

Experimental Protocols

Preparing a High-Concentration Stock Solution (e.g., 10 mM)

This protocol describes the preparation of a 10 mM stock solution of **M1002** in DMSO.

Materials:

- **M1002** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated precision balance
- Vortex mixer
- Water bath or heat block
- Ultrasonic bath

Protocol:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Weighing **M1002**: Carefully weigh out the desired amount of **M1002** powder using a calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.943 mg of **M1002** (Molecular Weight = 394.30).
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} / 1000$
- Dissolving in DMSO:
 - Add the weighed **M1002** powder to a sterile conical tube.
 - Add the calculated volume of DMSO to the tube. For a 10 mM solution with 3.943 mg of **M1002**, add 1 mL of DMSO.
 - It is crucial to use anhydrous or newly opened DMSO as hygroscopic DMSO can significantly impact solubility.
- Solubilization:
 - Vortex the tube for 1-2 minutes to initially mix the powder and solvent.
 - Use an ultrasonic bath for 10-15 minutes to aid dissolution.
 - If the compound is not fully dissolved, warm the solution to 60°C in a water bath or heat block for 5-10 minutes, with intermittent vortexing.
 - Visually inspect the solution to ensure that all solid has dissolved and the solution is clear.
- Aliquoting and Storage:
 - Once the **M1002** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes freeze-thaw cycles which can degrade the compound.

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), store at -20°C.

Preparing a Working Solution from the Stock Solution (e.g., 10 µM)

This protocol describes the dilution of the 10 mM stock solution to a 10 µM working solution.

Materials:

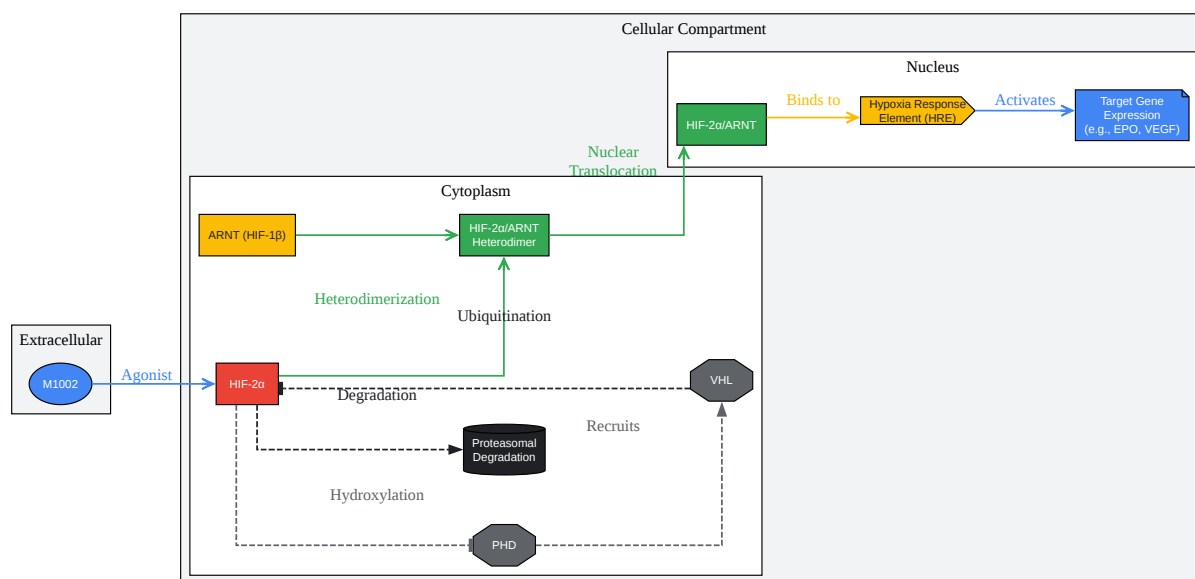
- 10 mM **M1002** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile polypropylene tubes
- Calibrated micropipettes and sterile tips

Protocol:

- Thawing the Stock Solution: Remove one aliquot of the 10 mM **M1002** stock solution from the -80°C or -20°C freezer and thaw it at room temperature.
- Dilution Calculation: Determine the volume of the stock solution needed to achieve the desired final concentration in the final volume of the working solution. To prepare 1 mL of a 10 µM working solution from a 10 mM stock solution, a 1:1000 dilution is required.
 - Calculation ($V_1C_1 = V_2C_2$):
 - $V_1 = (V_2 \times C_2) / C_1$
 - $V_1 = (1000 \mu\text{L} \times 10 \mu\text{M}) / 10,000 \mu\text{M} = 1 \mu\text{L}$
- Preparing the Working Solution:

- In a sterile tube, add 999 μ L of the desired cell culture medium or experimental buffer.
- Add 1 μ L of the 10 mM **M1002** stock solution to the medium or buffer.
- Gently vortex or pipette up and down to ensure thorough mixing.
- Immediate Use: It is recommended to prepare the working solution immediately before use for optimal performance.

Mandatory Visualization



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Caption: Simplified HIF-2 signaling pathway showing **M1002** as an agonist.

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References

- 1. medchemexpress.com [medchemexpress.com]
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